

Dibenzenesulfonimide (CAS 2618-96-4): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Dibenzenesulfonimide*

Cat. No.: *B1583796*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dibenzenesulfonimide, with the CAS registry number 2618-96-4, is an organic compound belonging to the sulfonimide class.^[1] Also known by synonyms such as N-(Phenylsulfonyl)benzenesulfonamide and Bis(phenylsulfonyl)amine, it is a white to off-white crystalline solid.^[1] This guide provides an in-depth overview of its chemical and physical properties, synthesis protocols, key applications, and safety information, tailored for professionals in research and development.

Physicochemical Properties

Dibenzenesulfonimide is characterized by its two sulfonyl groups attached to a central nitrogen atom, which imparts acidic properties to the N-H bond.^[2] It is sparingly soluble in water but shows good solubility in alkaline solutions and some organic solvents.^{[1][3]} A summary of its key physicochemical properties is presented in the table below.

Property	Value	Reference
CAS Number	2618-96-4	[1] [2]
Molecular Formula	C ₁₂ H ₁₁ NO ₄ S ₂	[1]
Molecular Weight	297.35 g/mol	[1]
Appearance	White to off-white crystalline solid/powder	[1]
Melting Point	150-155 °C	
Boiling Point (Predicted)	480.6 ± 28.0 °C	
Density (Predicted)	1.418 ± 0.06 g/cm ³	
pKa (Predicted)	-1.10 ± 0.40	[1]
Water Solubility	Sparingly soluble	[1]
Solubility	Poorly soluble in alcohol, insoluble in ether, slightly soluble in acetone, and soluble in alkaline solutions. [3]	
InChI Key	OVQABVAKPIYHIG-UHFFFAOYSA-N	

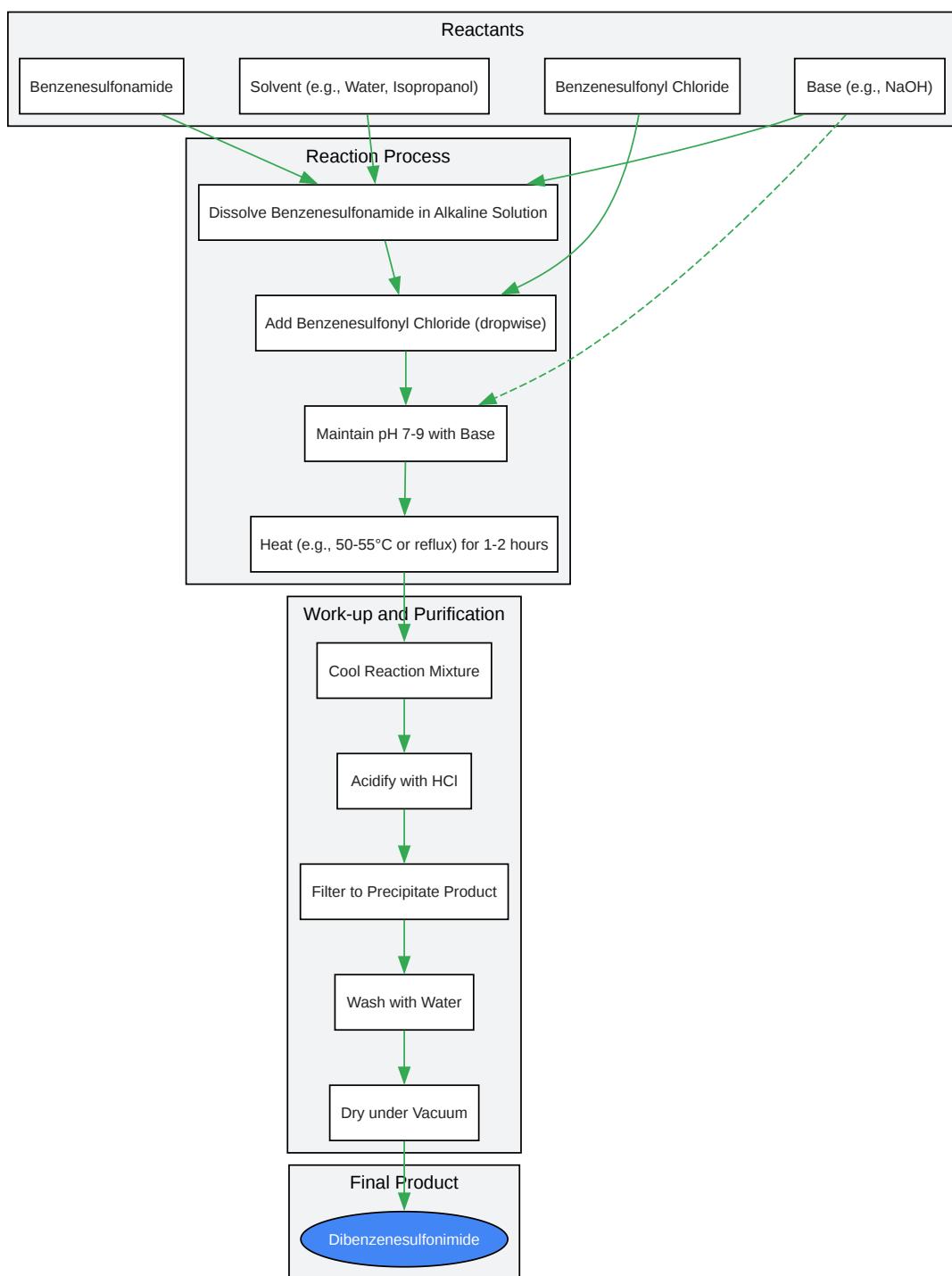
Synthesis and Experimental Protocols

Dibzenzesulfonimide is typically synthesized via the reaction of benzenesulfonamide with benzenesulfonyl chloride in an alkaline medium. Several methods have been reported, with variations in reaction conditions and reagents.

General Synthesis Workflow

The following diagram illustrates a common workflow for the synthesis of **dibzenzesulfonimide**.

General Synthesis Workflow for Dibenzenesulfonimide

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Caption: General workflow for the synthesis of **dibenzenesulfonimide**.

Detailed Experimental Protocol

One common method for the synthesis of **dibenzenesulfonimide** is as follows:

- Preparation of Alkaline Solution: Benzenesulfonamide is dissolved in an aqueous solution of sodium hydroxide (e.g., 5%).^[3]
- Reaction: Benzenesulfonyl chloride is added dropwise to the solution while maintaining the temperature between 50-55 °C.^[3] The pH of the reaction mixture is crucial and should be kept around 7.2 by the continuous addition of a sodium hydroxide solution.^[3] The reaction is typically allowed to proceed for 1-2 hours.^[3]
- Work-up: After the reaction is complete, the mixture is cooled. The **dibenzenesulfonimide** is then precipitated from the clear solution by the addition of hydrochloric acid.^[3]
- Purification: The resulting solid is collected by filtration, washed with water, and dried to yield the final product.^[2]

Another reported method involves the use of isopropanol as a solvent and sodium isopropoxide as the base, with the reaction carried out at a lower temperature of 30-35°C.^[2]

Applications in Research and Industry

Dibenzenesulfonimide has several applications across various fields, including organic synthesis and industrial processes.

Organic Synthesis

- Catalyst: It can be used as a catalyst in various organic reactions, facilitating transformations by increasing the reaction rate or controlling selectivity.^[1]
- Precursor for Fluorinating Reagents: **Dibenzenesulfonimide** is a key starting material for the synthesis of N-fluorodibenzenesulfonimide (NFSI), a widely used electrophilic fluorinating agent.^[4]

Industrial Applications

- Electroplating Additive: **Dibenzenesulfonimide** is used as a primary brightener in nickel electroplating baths.[3][4] It serves as a replacement for saccharin, offering improved ductility and leveling of the coating with lower consumption.[2][4]
- Dyes and Pigments: It acts as a precursor or intermediate in the synthesis of certain dyes and pigments.[1]
- Polymer Industry: It has been used as a precursor for the synthesis of ion-exchange resins and polymer stabilizers.[1]

Biomedical and Pharmaceutical Research

While direct applications in drug development are not widespread, its role as a building block in preparing pharmaceutical intermediates is noted.[1] Some benzenesulfonamide derivatives have been investigated for their potential as HIV-1 capsid inhibitors.[5]

Spectroscopic Data

Spectroscopic data for **dibenzenesulfonimide** is available through various chemical databases. This includes:

- ^1H NMR and ^{13}C NMR: Predicted and experimental spectra are available, which are crucial for the structural confirmation of the synthesized compound.[6]
- IR Spectroscopy: Infrared spectra can provide information about the functional groups present in the molecule, particularly the S=O and N-H stretches.[6]
- Mass Spectrometry: Mass spectra are available to confirm the molecular weight of the compound.[6]

Researchers can access this data through resources like ChemicalBook and other spectroscopic databases.[6]

Safety and Handling

Dibenzenesulfonimide is considered relatively safe to handle, though standard laboratory precautions should always be observed.[1] It is recommended to avoid contact with skin and eyes and to prevent inhalation of the dust.

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Precautionary Statements: P261 (Avoid breathing dust), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).
- Storage: Store in a cool, dry place away from direct sunlight in a tightly sealed container.[\[1\]](#)

Conclusion

Dibzenzenesulfonimide is a versatile chemical with significant applications, particularly in the electroplating industry and as a precursor in organic synthesis. Its well-established synthesis and physicochemical properties make it a valuable compound for researchers and chemical professionals. Adherence to appropriate safety protocols is essential when handling this compound.

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